

Application Notes and Protocols: RTI-13951-33

In Vivo Administration and Dosage

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Compound of Interest

Compound Name: RTI-13951-33

Cat. No.: B610583

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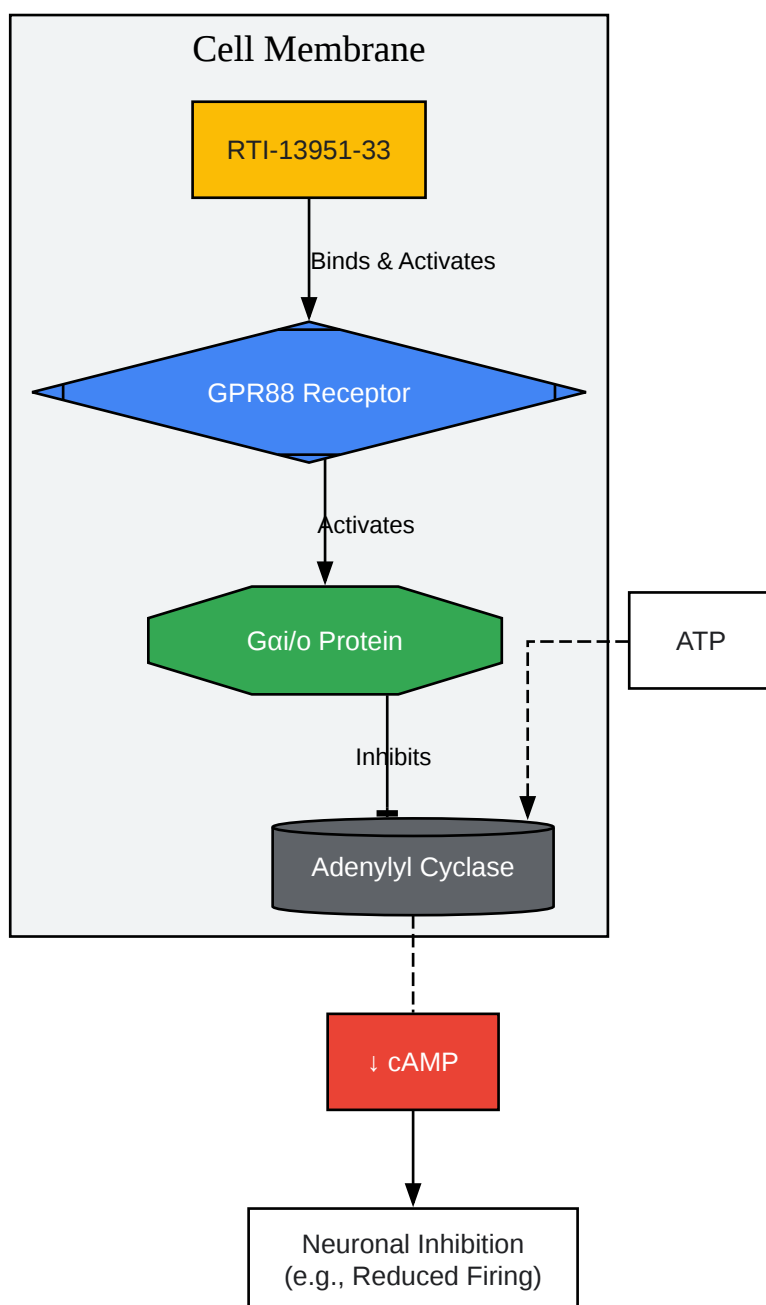
For Researchers, Scientists, and Drug Development Professionals

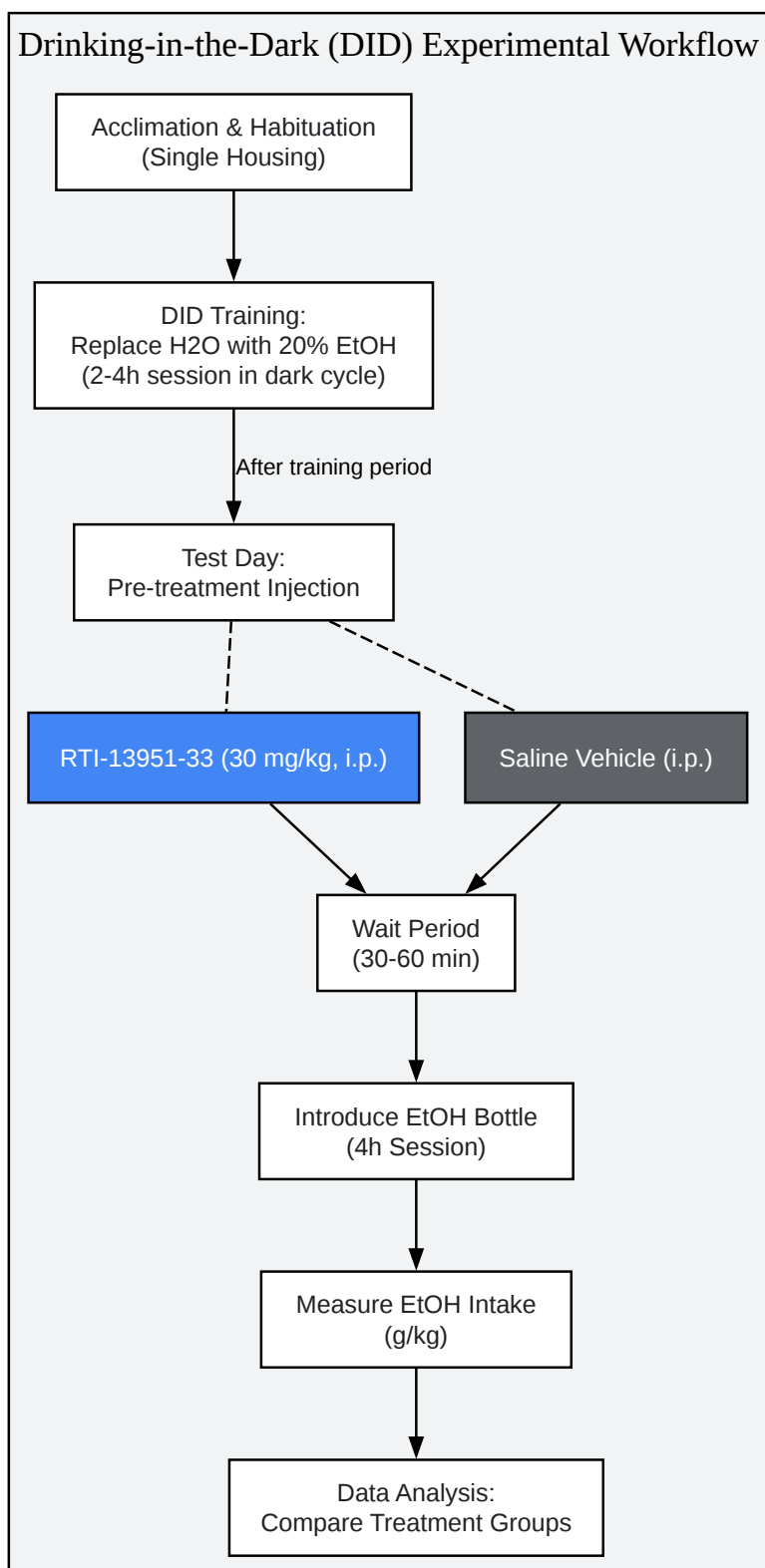
Introduction

RTI-13951-33 is a potent, selective, and brain-penetrant agonist for the orphan G protein-coupled receptor 88 (GPR88).[1] GPR88 is a Gai/o-coupled receptor highly expressed in the striatum, a key region implicated in reward, motivation, and motor control.[2][3] Preclinical studies have demonstrated the potential of **RTI-13951-33** as a pharmacological tool to investigate GPR88 function and as a lead compound for therapeutic development, particularly for alcohol use disorder (AUD).[2][4] This document provides detailed application notes and protocols for the in vivo administration and dosage of **RTI-13951-33** based on published preclinical research.

Mechanism of Action

RTI-13951-33 acts as an agonist at the GPR88 receptor. As GPR88 is coupled to the Gai/o signaling pathway, its activation by **RTI-13951-33** is presumed to inhibit neuronal activity.[2] This mechanism is central to its observed effects on reducing alcohol consumption and seeking behaviors. The specificity of **RTI-13951-33** has been confirmed in studies using Gpr88 knockout mice, where the compound's effects on alcohol-related behaviors were absent.[2][4]





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References

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- 4. The GPR88 agonist RTI-13951-33 reduces alcohol drinking and seeking in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: RTI-13951-33 In Vivo Administration and Dosage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610583#rti-13951-33-in-vivo-administration-and-dosage]

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